

Phenyl vinyl sulfoxide molecular weight and formula

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Compound of Interest

Compound Name: Phenyl vinyl sulfoxide

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An In-Depth Technical Guide to **Phenyl Vinyl Sulfoxide**: Synthesis, Reactivity, and Applications

Introduction

Phenyl vinyl sulfoxide, a colorless liquid at room temperature, is a versatile and highly valuable reagent in modern organic synthesis.^[1] Its unique electronic properties, stemming from the combination of a vinyl group and a phenylsulfinyl moiety, render it an excellent Michael acceptor, a reactive dienophile, and a precursor to synthetically useful intermediates.^[2] This guide provides a comprehensive overview of the fundamental properties, synthesis, reactivity, and applications of **phenyl vinyl sulfoxide**, with a particular focus on its utility for researchers and professionals in drug development and chemical synthesis. The protocols and mechanistic discussions are grounded in established literature to ensure scientific integrity and practical applicability.

Core Molecular and Physical Properties

Understanding the fundamental physicochemical properties of **phenyl vinyl sulfoxide** is critical for its effective use in experimental settings. The molecule's structure, featuring a phenyl ring, a sulfoxide group, and a vinyl group, dictates its reactivity and physical characteristics.

Molecular Formula and Weight

The chemical identity of **phenyl vinyl sulfoxide** is defined by its molecular formula and weight, which are essential for stoichiometric calculations in chemical reactions.

- Molecular Formula: C₈H₈OS[3][4][5]
- Molecular Weight: 152.21 g/mol [3][4][6]
- Canonical SMILES: C=CS(=O)C1=CC=CC=C1[3]
- InChI Key: MZMJHXYLRTLQX-UHFFFAOYSA-N

Physicochemical Data

The physical properties of **phenyl vinyl sulfoxide** are summarized in the table below. This data is crucial for handling, purification, and reaction setup.

Property	Value	Source(s)
Appearance	Colorless to deeply yellow liquid	[1][7]
Boiling Point	98 °C at 0.6 mmHg; 93-95 °C at 0.2 mmHg	[2]
Density	1.139 g/mL at 25 °C	[7]
Refractive Index (n ₂₀ /D)	1.585	[7]
Storage Temperature	2-8°C	[7]

Synthesis of Phenyl Vinyl Sulfoxide

The reliable synthesis of **phenyl vinyl sulfoxide** is a cornerstone of its application. The most common and effective method involves the controlled oxidation of phenyl vinyl sulfide. This approach is superior to methods involving the reaction of ethyl phenyl sulfinates with vinylmagnesium bromide.[2]

Experimental Protocol: Oxidation of Phenyl Vinyl Sulfide

This protocol details the preparation of **phenyl vinyl sulfoxide** via the oxidation of phenyl vinyl sulfide using meta-chloroperbenzoic acid (m-CPBA).

Step 1: Reaction Setup

- Charge a 500 mL, three-necked, round-bottomed flask with 20 g (0.147 mol) of phenyl vinyl sulfide and 250 mL of dichloromethane.
- Equip the flask with a dropping funnel and a magnetic stirrer.

Step 2: Controlled Oxidation

- Cool the solution to -78°C using a dry ice/acetone bath.
- While stirring, add a solution of 25.4 g (0.147 mol, 1.0 equivalent) of m-CPBA in 200 mL of dichloromethane dropwise over a 30-minute period. The low temperature is crucial to prevent over-oxidation to the corresponding sulfone.

Step 3: Reaction Progression and Quenching

- After the addition is complete, allow the mixture to warm to room temperature and stir for an additional hour in a water bath at 30°C to ensure the reaction goes to completion.^[2]
- Pour the reaction mixture into 300 mL of a saturated sodium bicarbonate solution to quench the excess m-CPBA and neutralize the resulting m-chlorobenzoic acid.

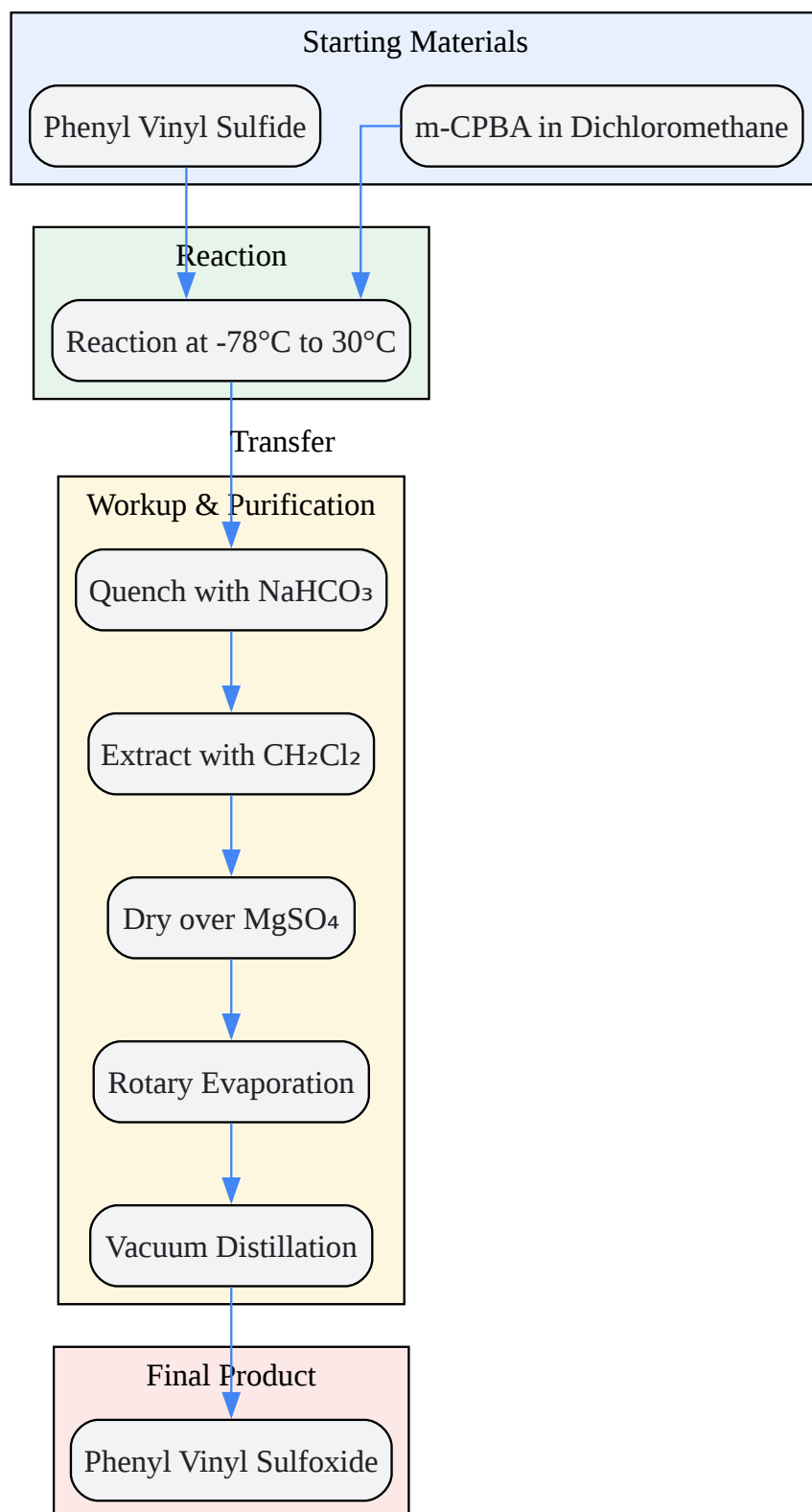
Step 4: Extraction and Purification

- Extract the aqueous mixture with three 250-mL portions of dichloromethane.
- Combine the organic extracts and wash them with three 250-mL portions of water to remove any remaining salts.
- Dry the organic layer over anhydrous magnesium sulfate.
- Remove the solvent via rotary evaporation.

- Distill the residual liquid under reduced pressure to afford 15–16 g (68–70%) of **phenyl vinyl sulfoxide** as a colorless liquid.[\[2\]](#)

Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **phenyl vinyl sulfoxide** from phenyl vinyl sulfide.



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Synthesis of **Phenyl Vinyl Sulfoxide**

Spectroscopic Characterization

Accurate characterization is essential to confirm the identity and purity of the synthesized **phenyl vinyl sulfoxide**.

- ^1H NMR (in CDCl_3): The proton NMR spectrum exhibits characteristic signals for the vinyl and aromatic protons.^{[2][8]}
 - δ 5.63–6.17 (m, 2H, olefinic H)
 - δ 6.44–6.87 (m, 1H, olefinic H)
 - δ 7.10–7.55 (m, 5H, aromatic H)
- IR (Neat): The infrared spectrum shows key vibrational frequencies.^[2]
 - 3025 cm^{-1} (C-H stretch, aromatic/vinyl)
 - 1045 cm^{-1} (S=O stretch)
 - 750 and 690 cm^{-1} (C-H bend, monosubstituted benzene)

Chemical Reactivity and Synthetic Applications

Phenyl vinyl sulfoxide's synthetic utility stems from its dual functionality, enabling a wide range of chemical transformations.

Michael Addition Reactions

The electron-withdrawing nature of the sulfoxide group polarizes the vinyl group, making the β -carbon electrophilic and highly susceptible to nucleophilic attack. This makes **phenyl vinyl sulfoxide** an excellent Michael acceptor for various nucleophiles, including enolates and organometallics.^[2]

Diels-Alder Cycloadditions

Phenyl vinyl sulfoxide serves as a moderately reactive dienophile in [4+2] cycloaddition reactions, famously known as the Diels-Alder reaction.^{[2][9]} A key advantage is its function as

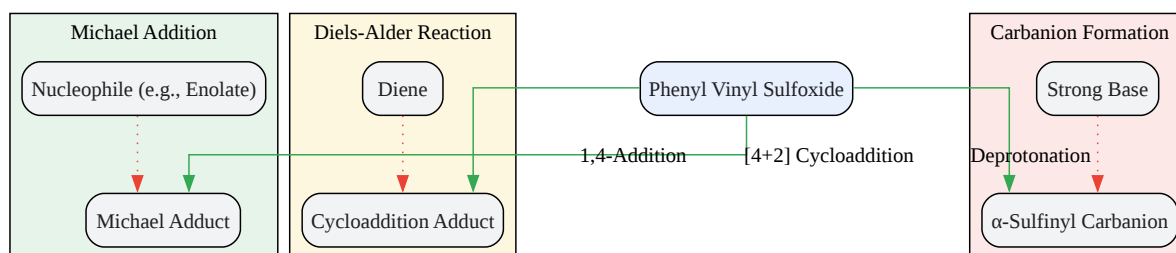
an "acetylene equivalent." After the initial cycloaddition, the phenylsulfinyl group can be eliminated, effectively resulting in the addition of an acetylene unit to the diene.[1][10]

Other Key Reactions

- α -Sulfinyl Carbanion Formation: The α -protons of the vinyl group can be deprotonated by strong bases to form an α -sulfinyl carbanion, a useful nucleophile for forming new carbon-carbon bonds.[1]
- Pummerer and Heck Reactions: The compound can also participate in Pummerer reactions and transition metal-catalyzed processes such as Heck couplings.[1]

Key Reaction Pathways Diagram

This diagram visualizes the primary modes of reactivity for **phenyl vinyl sulfoxide**.



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Reactivity of *Phenyl Vinyl Sulfoxide*

Applications in Drug Discovery

The vinyl sulfone and sulfoxide motifs are recognized as privileged structures in medicinal chemistry.[11] Their electrophilic nature allows them to act as covalent inhibitors by reacting with nucleophilic residues (like cysteine) in enzyme active sites.

Phenyl vinyl sulfoxide itself serves as a key building block in the synthesis of more complex molecules with potential therapeutic applications.[6] Research has shown its utility in creating compounds that can inhibit prostaglandin production, which is linked to inflammatory responses.[6] Furthermore, its derivatives have been investigated for anti-tumor and autoimmune disease applications, highlighting its importance as a lead compound for drug development.[6][12]

Conclusion

Phenyl vinyl sulfoxide is a reagent of significant importance in organic chemistry. Its well-defined molecular and physical properties, coupled with a reliable synthetic route, make it readily accessible for laboratory use. The compound's rich reactivity, particularly in Michael additions and Diels-Alder cycloadditions, provides chemists with a powerful tool for constructing complex molecular architectures. As research continues to uncover the therapeutic potential of organosulfur compounds, the role of **phenyl vinyl sulfoxide** as a foundational building block in drug discovery is poised to expand further.

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